

Synonyms and alternative names for Sodium 2-formylbenzenesulfonate.

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Compound of Interest

Compound Name: Sodium 2-formylbenzenesulfonate

Cat. No.: B086834

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An In-depth Technical Guide to Sodium 2-formylbenzenesulfonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sodium 2-formylbenzenesulfonate**, a versatile organic compound with significant applications in various industrial and research sectors. This document details its chemical identity, properties, synthesis, purification, and key applications, with a focus on information relevant to scientific and research professionals.

Chemical Identity: Synonyms and Alternative Names

Sodium 2-formylbenzenesulfonate is known by a variety of names in chemical literature and commerce. A comprehensive list of its synonyms and alternative identifiers is provided below to aid in literature searches and material sourcing.

Identifier Type	Identifier
Systematic Name	Sodium 2-formylbenzenesulfonate
CAS Number	1008-72-6[1]
Common Synonyms	2-Sulfobenzaldehyde sodium salt[1]
Benzaldehyde-2-sulfonic acid sodium salt[1]	
Sodium o-sulfonate benzaldehyde[2]	
o-Formylbenzenesulfonic acid sodium salt[3]	
Sodium benzaldehyde-2-sulfonate	
Sodium o-benzaldehydesulfonate	
Sodium 2-formyl-benzolsulfonate[1]	
Benzenesulfonic acid, 2-formyl-, sodium salt	
Abbreviation	OBSA[3]

Physicochemical Properties

A summary of the key physicochemical properties of **Sodium 2-formylbenzenesulfonate** is presented in the table below.

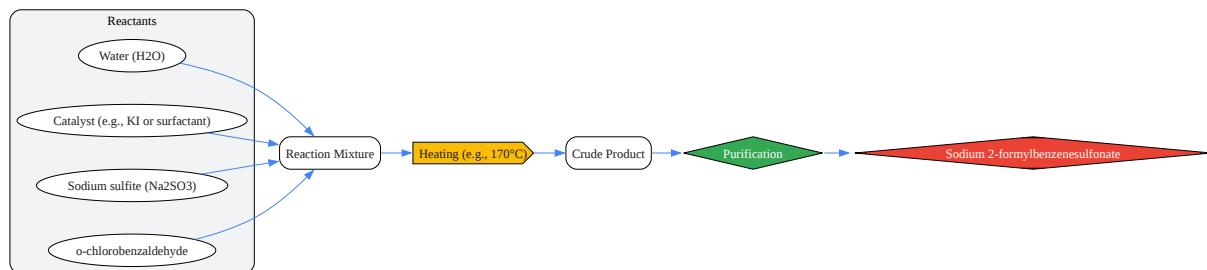
Property	Value
Molecular Formula	C ₇ H ₅ NaO ₄ S ^[1]
Molecular Weight	208.17 g/mol ^{[1][4]}
Appearance	White to light yellow or beige crystalline powder. ^{[2][3]}
Solubility	Soluble in water (1 g/10 mL). ^{[1][5]}
Stability	Stable under normal conditions, but is air sensitive and incompatible with strong oxidizing agents. ^[5]
Storage	Store in an inert atmosphere at 2-8°C. ^[5]

Experimental Protocols

Synthesis

Sodium 2-formylbenzenesulfonate is typically synthesized via the sulfonation of o-chlorobenzaldehyde. The following protocol is a generalized procedure based on common industrial methods.^[2]

Reaction Scheme:



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Caption: Synthesis of **Sodium 2-formylbenzenesulfonate**.

Materials:

- o-chlorobenzaldehyde
- Sodium sulfite (Na_2SO_3)
- Catalyst: Potassium iodide (KI) or a surfactant (e.g., polyethylene glycol)
- Water

Procedure:

- In a suitable reactor, combine o-chlorobenzaldehyde, sodium sulfite, catalyst, and water.
- Heat the mixture under pressure to approximately 170°C.[6]

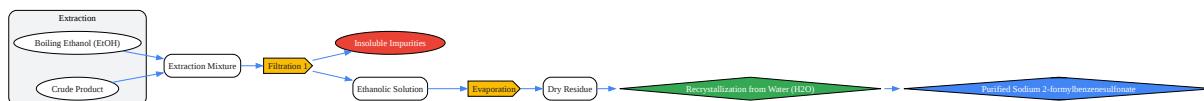
- Maintain the reaction at this temperature for several hours to ensure complete conversion.
- After the reaction is complete, cool the mixture and proceed with purification.

Note: The use of a surfactant as a catalyst can simplify the production process by enabling a one-step synthesis.[6]

Purification

A common method for the purification of **Sodium 2-formylbenzenesulfonate** is recrystallization.

Workflow:



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Caption: Purification of **Sodium 2-formylbenzenesulfonate**.

Procedure:

- Extract the crude product with boiling ethanol.
- Filter the hot solution to remove any insoluble impurities.
- Evaporate the ethanol to dryness to obtain the sodium salt.
- Recrystallize the sodium salt from a small volume of hot water.

- Cool the solution to induce crystallization, collect the crystals by filtration, and dry.

This process yields purified **Sodium 2-formylbenzenesulfonate** as prisms or plates.[\[2\]](#)

Analytical Methods

High-performance liquid chromatography (HPLC) is a suitable method for the analysis of **Sodium 2-formylbenzenesulfonate**. A reverse-phase method can be employed with a C18 column and a mobile phase consisting of acetonitrile, water, and an acid such as phosphoric acid or formic acid for MS compatibility.[\[7\]](#)

Applications in Research and Development

Sodium 2-formylbenzenesulfonate serves as a key intermediate in the synthesis of various commercially important compounds.

Synthesis of Fluorescent Whitening Agents

It is a primary precursor for the synthesis of fluorescent whitening agent CBS-X, which is widely used in detergents and the textile industry.[\[2\]](#)

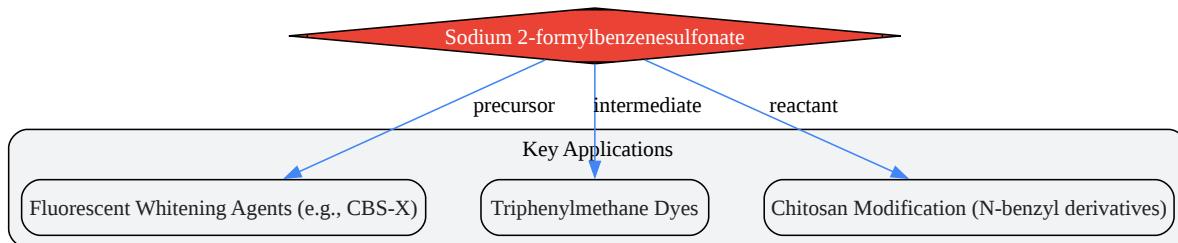
Synthesis of Triphenylmethane Dyes

This compound is also a crucial building block in the production of triphenylmethane dyes.[\[2\]](#)

Modification of Biopolymers

Sodium 2-formylbenzenesulfonate reacts with chitosan in the presence of sodium cyanoborohydride to yield N-benzyl derivatives, offering a pathway to modify the properties of this biopolymer.[\[1\]](#)[\[2\]](#)

Logical Relationship:



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Caption: Key applications of **Sodium 2-formylbenzenesulfonate**.

Spectroscopic Data

The identity and purity of **Sodium 2-formylbenzenesulfonate** can be confirmed using various spectroscopic techniques.

Technique	Observed Features
¹ H NMR	Spectral data is available and can be used for structural confirmation.[8]
IR Spectroscopy	The presence of aldehyde and sulfonate functional groups can be confirmed.

This guide provides a foundational understanding of **Sodium 2-formylbenzenesulfonate** for research and development purposes. For specific applications, further optimization of the described protocols may be necessary.

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